

Technical Support Center: Panavia TC Bond Longevity in Artificial Saliva

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Panavia TC

Cat. No.: B1179519

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Welcome to the technical support center for researchers and scientists working with **Panavia TC** dental cement. This resource provides troubleshooting guidance and answers to frequently asked questions regarding the improvement of **Panavia TC** bond longevity in artificial saliva environments.

Troubleshooting Guide

This guide addresses common issues encountered during in-vitro experiments with **Panavia TC** and artificial saliva.

Problem	Potential Cause	Recommended Solution
Low initial bond strength to zirconia.	Inadequate surface treatment of the zirconia.	Pre-treat the zirconia surface by air-abrading with 50 µm aluminum oxide particles. This enhances micromechanical retention.[1][2][3]
Absence of a chemical bonding promoter.	Ensure the use of a primer containing 10-methacryloyloxydecyl dihydrogen phosphate (10-MDP). Panavia TC contains MDP, which facilitates a chemical bond to zirconia.[1][4][5]	
Significant decrease in bond strength after aging in artificial saliva.	Hydrolytic degradation of the resin-dentin interface.	The use of MDP-based primers has been shown to create a more stable, water-resistant interface compared to conventional Bis-GMA cements.[6]
Saliva contamination during the bonding procedure.	Saliva contamination can significantly decrease long-term bond durability. If contamination occurs, cleaning the surface with air abrasion is an effective method to restore bond strength.[3][7][8]	
Inconsistent or variable bond strength results.	Variations in artificial saliva composition or pH.	Use a standardized artificial saliva formulation with a consistent pH for all experiments to ensure reproducibility. The pH of the media can influence material properties.[2][9]

Premature debonding of specimens.	This can occur with certain resin cements. Panavia F2.0, which also contains MDP, has shown greater bond stability in some studies compared to other cements that exhibited premature debonding. [2]
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Adhesive failure at the cement-zirconia interface.	Ineffective cleaning of saliva contamination.	Rinsing with water alone is often insufficient to remove saliva contaminants from the zirconia surface. Air abrasion is a more effective cleaning method. [3] [7]
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Frequently Asked Questions (FAQs)

???+ question "How can I improve the bond strength of **Panavia TC** to zirconia?"

???+ question "What is the effect of saliva contamination on **Panavia TC** bonds?"

???+ question "What is the most effective way to clean a zirconia surface contaminated with saliva?"

???+ question "Does the pH of artificial saliva affect the bond strength of **Panavia TC**?"

???+ question "How does aging in artificial saliva affect bond strength over time?"

Data Summary

Shear Bond Strength (SBS) of Panavia Cements Under Different Conditions

Cement	Substrate	Primer/Condition	Initial SBS (MPa)	Aged SBS (MPa)	Reference
Panavia V5	Zirconia (Y-TZP)	With 10-MDP	4.960 ± 1.328	-	[4]
Panavia V5	Zirconia (Y-TZP)	Without 10-MDP	2.282 ± 1.636	-	[4]
Panavia F2.0	Zirconia (Y-TZP)	With 10-MDP Primer	25.85 ± 11.46	-	[4]
Panavia F2.0	Zirconia (Y-TZP)	Without 10-MDP Primer	9.18 ± 8.38	-	[4]
Panavia F2.0	Cercon Zirconia	Before Thermocycling	9.45	-	
Panavia F2.0	Cercon Zirconia	After Thermocycling	-	13.45	
Panavia F2.0	Ziecon Zirconia	Before Thermocycling	9.59	-	
Panavia F2.0	Ziecon Zirconia	After Thermocycling	-	12.37	

Tensile Bond Strength (TBS) of Panavia F2.0 to Zirconia After Saliva Contamination and Cleaning

Cleaning Method	TBS after 3 Days (MPa)	TBS after 150 Days + Thermocycling (MPa)	Reference
Air Abrasion	49.9 ± 7.4	19.8 ± 5.3	[3]
37% Phosphoric Acid (60s)	25.1 ± 7.8	6.6 ± 4.3	[3]
96% Isopropanol (15s)	6.6 ± 3.9	0	[3]
Control (No Cleaning)	22.1 ± 11.1	0	[3]

Experimental Protocols

Protocol 1: Shear Bond Strength (SBS) Testing of Panavia TC to Zirconia

Objective: To evaluate the shear bond strength of **Panavia TC** to a zirconia substrate.

Materials:

- **Panavia TC** cement
- Zirconia blocks (e.g., Y-TZP)
- Composite resin cylinders
- 10-MDP containing primer (if not integral to the cement)
- Air-abrasion unit with 50 µm aluminum oxide particles
- Universal testing machine
- Artificial saliva solution

Methodology:

- Prepare zirconia blocks and embed them in acrylic resin.
- Polish the zirconia surface with silicon carbide paper.
- Air-abrade the bonding surface of the zirconia blocks with 50 µm aluminum oxide particles.
- Apply a 10-MDP containing primer to the zirconia surface according to the manufacturer's instructions.
- Place a composite resin cylinder onto the primed zirconia surface using **Panavia TC** cement.
- Light-cure the specimen according to the cement manufacturer's instructions.
- Store the bonded specimens in artificial saliva at 37°C for a specified period (e.g., 24 hours for initial strength, or longer for aging studies).
- Perform the shear bond strength test using a universal testing machine at a crosshead speed of 0.5 mm/min until failure.
- Record the failure load in Newtons and calculate the shear bond strength in MPa.
- Analyze the failure mode (adhesive, cohesive, or mixed) using a stereomicroscope.

Protocol 2: Evaluating the Effect of Saliva Contamination and Cleaning on Bond Strength

Objective: To determine the effect of artificial saliva contamination and subsequent cleaning methods on the bond strength of **Panavia TC** to zirconia.

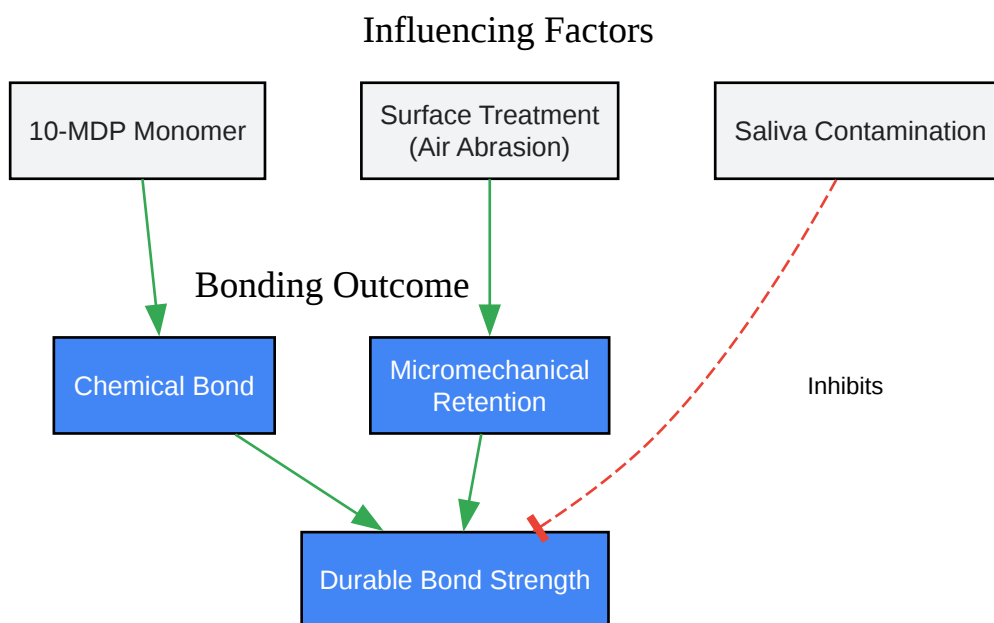
Materials:

- Same as Protocol 1
- Artificial saliva
- Cleaning agents (e.g., 37% phosphoric acid, isopropanol)

Methodology:

- Prepare and air-abrade the zirconia specimens as described in Protocol 1.
- Divide the specimens into different groups:
 - Control Group: Bond the composite cylinder without any contamination.
 - Contamination Groups: Contaminate the air-abraded zirconia surface with artificial saliva for a specified time (e.g., 1 minute).
- For the contamination groups, apply different cleaning methods:
 - Rinse with water and air dry.
 - Clean with 37% phosphoric acid for 60 seconds, rinse, and dry.
 - Clean with isopropanol for 15 seconds and air dry.
 - Re-apply air abrasion.
- Proceed with the bonding procedure using **Panavia TC** as described in Protocol 1.
- Store the specimens in artificial saliva, with one subset tested after 24 hours and another subset subjected to long-term storage and thermocycling (e.g., 150 days with 37,500 thermal cycles).
- Conduct tensile or shear bond strength testing as described previously.

Visualizations



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References

- 1. Effects of MDP-based primers on shear bond strength between resin cement and zirconia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Effect of artificial saliva and pH on shear bond strength of resin cements to zirconia-based ceramic - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Panavia F 2.0 bonding to contaminated zirconia ceramic after different cleaning procedures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. kuraraynoritake.eu [kuraraynoritake.eu]
- 6. scribd.com [scribd.com]
- 7. researchgate.net [researchgate.net]
- 8. Adhesion procedure for CAD/CAM resin crown bonding: Reduction of bond strengths due to artificial saliva contamination - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Effect of aging in artificial saliva on the shear bond strength of resin composite [scielo.org.za]
- To cite this document: BenchChem. [Technical Support Center: Panavia TC Bond Longevity in Artificial Saliva]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1179519#improving-the-longevity-of-panavia-tc-bonds-in-artificial-saliva]

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